

# Application Notes and Protocols for Ido1-IN-23 in Co-Culture Assays

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## Compound of Interest

Compound Name: Ido1-IN-23

Cat. No.: B12389303

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## Introduction

Indoleamine 2,3-dioxygenase 1 (IDO1) is a key immunomodulatory enzyme that catalyzes the initial and rate-limiting step in tryptophan catabolism, converting L-tryptophan to N-formylkynurenine.[1][2] In the tumor microenvironment, upregulation of IDO1 leads to tryptophan depletion and the accumulation of immunosuppressive kynurenine metabolites.[3][4] This creates a tolerogenic environment that allows cancer cells to evade immune surveillance by inhibiting the proliferation and function of effector T cells and promoting the activity of regulatory T cells (Tregs).[2][3]

**Ido1-IN-23** is a potent inhibitor of human IDO1, offering a valuable tool for in vitro studies aimed at reversing tumor-induced immunosuppression. These application notes provide detailed protocols for utilizing **Ido1-IN-23** in co-culture assays to assess its efficacy in restoring anti-tumor immune responses.

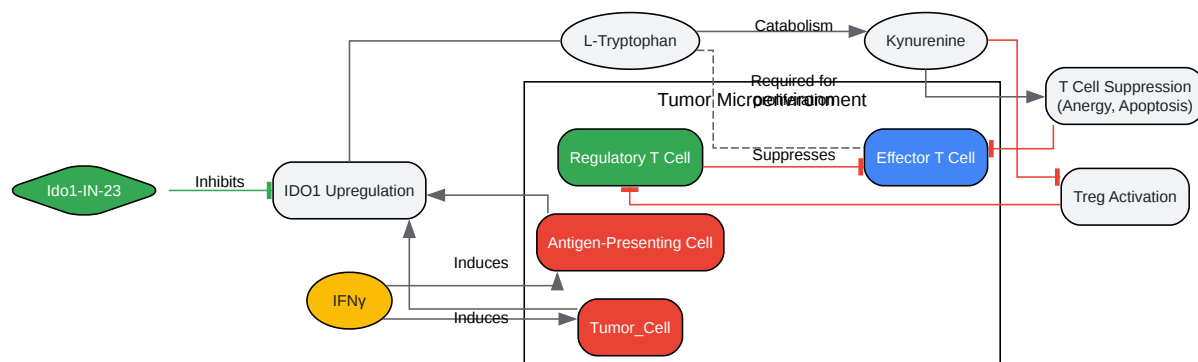
## Ido1-IN-23: Compound Profile

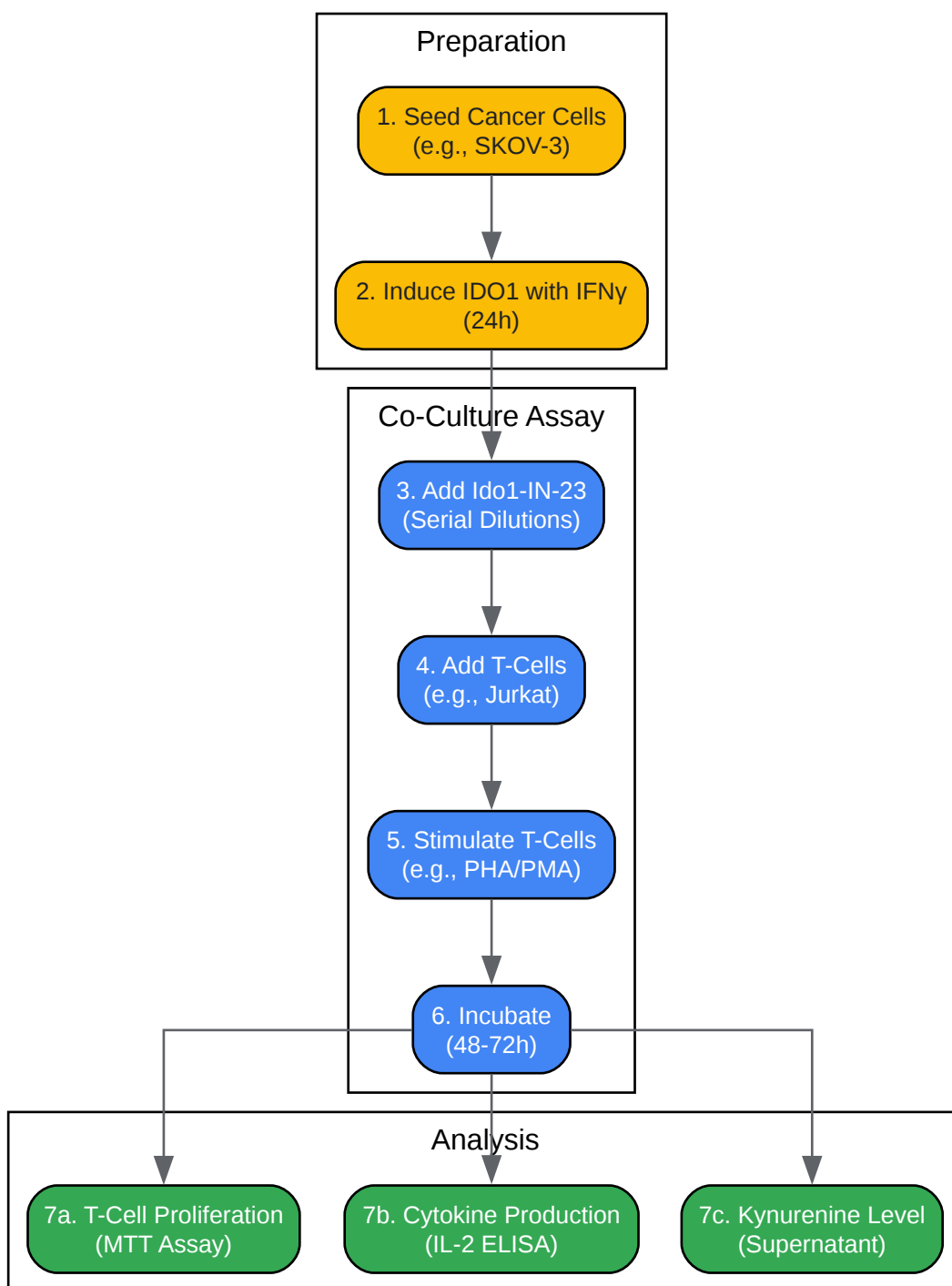
**Ido1-IN-23** (also referred to as compound 41) has been identified as a potent inhibitor of human IDO1.[5]

Property	Value	Reference
Target	Human Indoleamine 2,3-dioxygenase 1 (IDO1)	<a href="#">[5]</a>
IC50	13 $\mu$ M	<a href="#">[5]</a>
Molecular Formula	C20H27N3O	<a href="#">[5]</a>
Molecular Weight	373.51 g/mol	<a href="#">[5]</a>

## IDO1 Signaling Pathway

The IDO1 pathway plays a critical role in mediating immune suppression within the tumor microenvironment. Upon induction by pro-inflammatory cytokines such as interferon-gamma (IFN $\gamma$ ), tumor cells and antigen-presenting cells upregulate IDO1 expression.[\[3\]](#)[\[6\]](#) IDO1 then catabolizes the essential amino acid tryptophan into kynurenine. The resulting tryptophan depletion and kynurenine accumulation lead to the suppression of effector T cell function and the promotion of regulatory T cell (Treg) differentiation, thereby facilitating tumor immune escape.[\[2\]](#)[\[3\]](#)





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